

Technical Guide: Physical and Chemical Characteristics of 3,4-Dichlorobiphenyl-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichlorobiphenyl-d5

Cat. No.: B12301661

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of the deuterated compound **3,4-Dichlorobiphenyl-d5**. This document is intended to serve as a valuable resource for professionals in research and development who are working with or have an interest in this compound. The information is presented in a structured format to facilitate easy access and comparison of data.

Core Physical and Chemical Data

3,4-Dichlorobiphenyl-d5 is a deuterated analog of 3,4-Dichlorobiphenyl, a member of the polychlorinated biphenyl (PCB) class of compounds. The substitution of hydrogen with deuterium atoms makes it a useful internal standard in analytical chemistry, particularly in mass spectrometry-based methods for the detection and quantification of PCBs in various matrices.

The following table summarizes the key physical and chemical properties of **3,4-Dichlorobiphenyl-d5**. It is important to note that while some data for the deuterated compound is available, other properties such as melting and boiling points have been estimated based on the non-deuterated form due to a lack of specific experimental data for the d5 isotopologue.

Property	Value	Source
Chemical Name	3,4-Dichlorobiphenyl-2',3',4',5',6'-d5	LGC Standards[1]
Synonyms	3,4-Dichlorodiphenyl-d5; PCB #12-d5	C/D/N Isotopes[2]
CAS Number	1276197-19-3	LGC Standards[1]
Molecular Formula	C ₁₂ H ₃ D ₅ Cl ₂	MedchemExpress[3]
Molecular Weight	228.13 g/mol	MedchemExpress[3]
Appearance	White solid (for non-deuterated form)	Guidechem[4]
Solubility	10 mM in DMSO	MedchemExpress[3]
Melting Point	Not available (Est. based on 3,4-Dichlorobiphenyl: -107.3 °C)	AccuStandard[5]
Boiling Point	Not available (Est. based on 3,4-Dichlorobiphenyl: 99.2 °C)	AccuStandard[5]

Experimental Protocols

Detailed experimental protocols for determining the physical characteristics of organic compounds are crucial for obtaining accurate and reproducible data. Below are generalized methodologies for determining the melting and boiling points, which can be adapted for **3,4-Dichlorobiphenyl-d5**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered solid is packed into a capillary tube, sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or an automated detection system.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is reported as the melting point.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology (Thiele Tube Method):

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- **Heating:** The Thiele tube is gently heated, and the oil circulates, ensuring uniform heating of the sample.
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

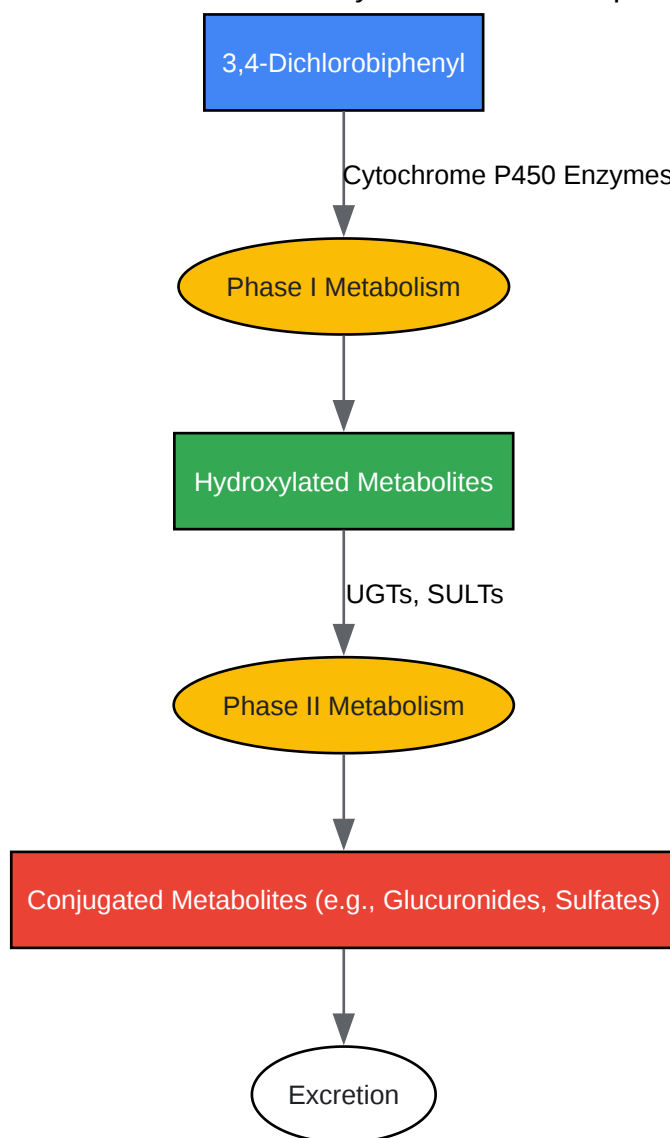
Signaling Pathways and Logical Relationships

While specific signaling pathway data for **3,4-Dichlorobiphenyl-d5** is not readily available, the toxicological effects of its non-deuterated counterpart, 3,4-Dichlorobiphenyl, are known to be mediated through interactions with cellular signaling pathways. Polychlorinated biphenyls

(PCBs) are recognized as endocrine-disrupting chemicals, and many of their toxic effects are mediated through the aryl hydrocarbon receptor (AhR).

The following diagram illustrates the generalized metabolic pathway of 3,4-Dichlorobiphenyl, which is a critical aspect of its toxicology. The metabolism of PCBs is a key determinant of their biological activity and persistence in the body.

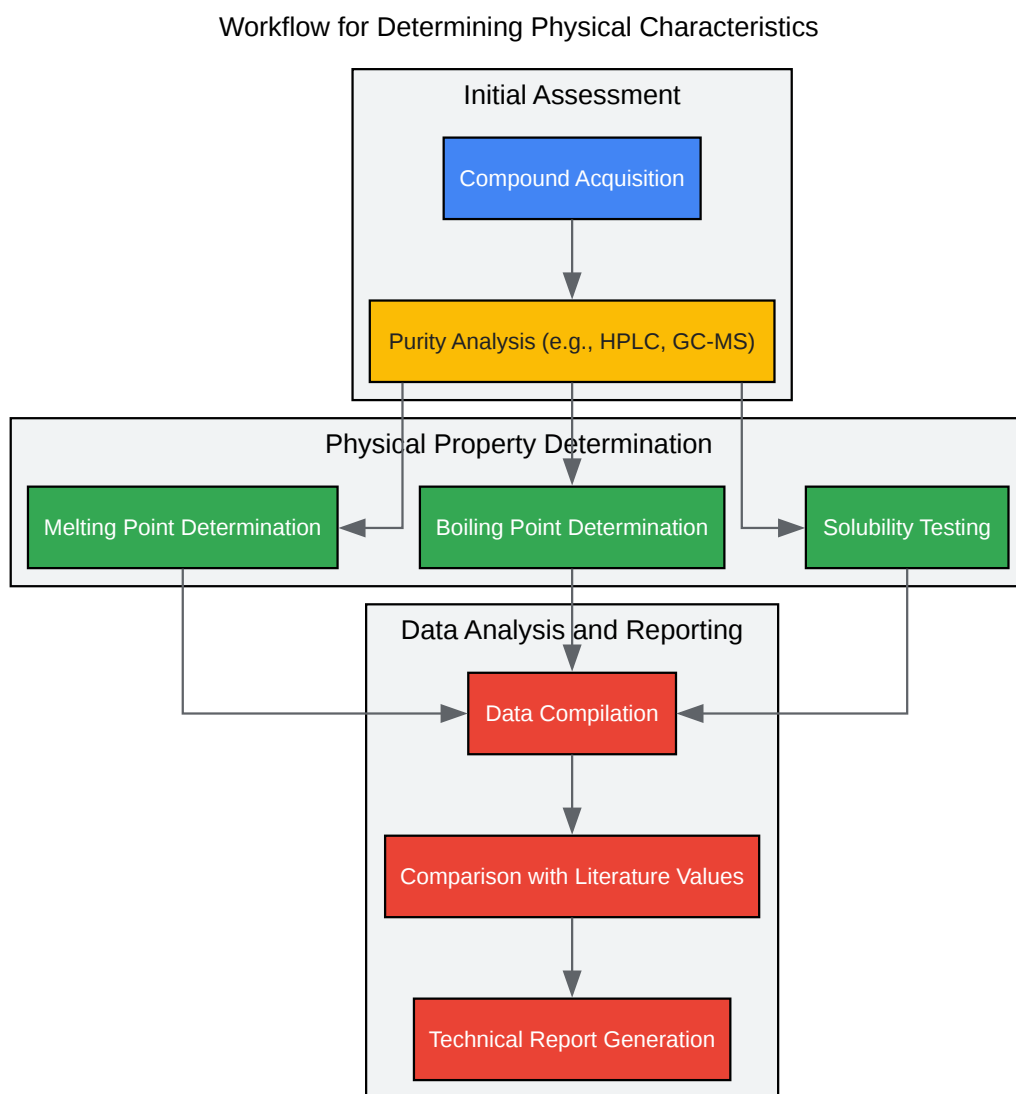
General Metabolic Pathway of 3,4-Dichlorobiphenyl



[Click to download full resolution via product page](#)

Caption: General metabolic pathway of 3,4-Dichlorobiphenyl.

The following diagram outlines a logical workflow for the experimental determination of the physical characteristics of a chemical compound like **3,4-Dichlorobiphenyl-d5**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining physical characteristics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dichlorobiphenyl-2',3',4',5',6'-d5 | LGC Standards [lgcstandards.com]
- 2. cdn isotopes.com [cdnisotopes.com]
- 3. immunomart.com [immunomart.com]
- 4. Page loading... [guidechem.com]
- 5. accustandard.com [accustandard.com]
- To cite this document: BenchChem. [Technical Guide: Physical and Chemical Characteristics of 3,4-Dichlorobiphenyl-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12301661#physical-characteristics-of-3-4-dichlorobiphenyl-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com